

Strategic Sourcing & Synthesis Guide: 2-Chloro-7-Fluoroquinazoline-4-Acetic Acid

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Compound of Interest

Compound Name: 2-Chloro-7-fluoroquinazoline-4-acetic Acid

Cat. No.: B12283536

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Executive Summary: The "Make vs. Buy" Matrix

2-Chloro-7-fluoroquinazoline-4-acetic acid represents a specialized, high-value scaffold in medicinal chemistry, particularly for the development of dual-action kinase inhibitors (e.g., EGFR, VEGFR) and tricyclic heterocycles.

Unlike commoditized reagents, this molecule is currently classified as a Level 4 Sourcing Target (Custom Synthesis Required). Direct catalog availability is negligible due to the instability of the C2-chloro moiety in the presence of the acidic side chain over long-term storage.

Recommendation: Drug development programs requiring >10g quantities should adopt a "Late-Stage Functionalization" strategy: procure the stable precursor 2,4-Dichloro-7-fluoroquinazoline and perform the C4-alkylation in-house or via a CRO.

Supply Chain Snapshot

Parameter	Status
Direct Availability	Low / Non-Existent (Custom Quote only)
Primary Precursor	2,4-Dichloro-7-fluoroquinazoline (CAS 179893-61-9)
Precursor Availability	High (Sigma, Enamine, PharmaBlock)
Est. Lead Time	4–6 Weeks (Custom Synthesis) vs. 1 Week (Precursor)
Cost Efficiency	"Make" is ~60% cheaper than "Buy" (Custom)

Technical Profile & Structural Logic

The molecule features a "privileged" quinazoline core with three distinct vectors for chemical modification:

- C2-Chloro: A handle for nucleophilic aromatic substitution () or Buchwald-Hartwig couplings after the C4 modification.
- C4-Acetic Acid: Provides a carboxylate handle for amide coupling or cyclization, while the methylene spacer alters solubility and binding pocket depth compared to direct C4-amino attachments.
- C7-Fluoro: Modulates metabolic stability (blocking metabolic soft spots) and electronic properties of the ring.

Chemical Identity[1][2][3][4][5]

- Target Molecule: **2-Chloro-7-fluoroquinazoline-4-acetic acid**
- Molecular Formula:
- Est. Molecular Weight: 240.62 g/mol
- Key Precursor CAS: 179893-61-9 (2,4-Dichloro-7-fluoroquinazoline)

Validated Synthesis Protocol (The "Make" Strategy)

Since commercial stock is rare, the following protocol is the industry-standard route for accessing 4-substituted-2-chloroquinazolines. This route exploits the differential reactivity of the C4 and C2 positions.^[1]

Reaction Logic (Causality)

The C4 position in 2,4-dichloroquinazoline is significantly more electrophilic than C2 due to the inductive effect of the adjacent nitrogen atoms and the lack of electron donation compared to C2. Therefore, a soft carbon nucleophile (diethyl malonate) will selectively attack C4 at lower temperatures, preserving the C2-chlorine for later steps.

Step-by-Step Methodology

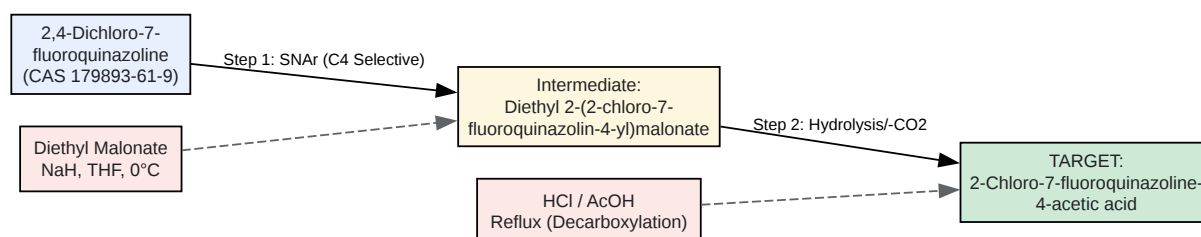
Step 1: Selective C4-Alkylation

- Reagents: 2,4-Dichloro-7-fluoroquinazoline (1.0 eq), Diethyl malonate (1.1 eq), NaH (60% dispersion, 2.2 eq), anhydrous THF.
- Procedure:
 - Cool THF suspension of NaH to 0°C under N₂.
 - Add diethyl malonate dropwise; stir for 30 min to generate the enolate.
 - Add 2,4-dichloro-7-fluoroquinazoline solution dropwise.^[2]
 - Critical Control Point: Maintain temperature <10°C to prevent bis-alkylation or C2 attack.
 - Stir at RT for 4–6 hours. Monitor by TLC/LCMS.
- Workup: Quench with saturated NH₄Cl, extract with EtOAc.

Step 2: Hydrolysis & Decarboxylation

- Reagents: 6N HCl (aq), Acetic Acid (co-solvent).
- Procedure:
 - Dissolve the intermediate diester in acetic acid/HCl (1:1).
 - Reflux at 100°C for 2–4 hours.
 - Mechanism:[3] Acidic hydrolysis converts esters to carboxylic acids; heat drives the decarboxylation of the gem-diacid to the mono-acetic acid.
- Purification: Concentrate in vacuo. The product often precipitates upon cooling or addition of water. Recrystallize from EtOH/Water.

Synthesis Workflow Diagram



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Figure 1: Selective synthesis route exploiting C4 electrophilicity for regiocontrol.

Quality Assurance & Validation

When sourcing custom synthesis or validating in-house production, the following QC metrics are non-negotiable.

Regioselectivity Check (NMR)

The most common failure mode is C2-substitution or bis-substitution.

- ¹H NMR Signature: Look for the singlet (2H) of the

COOH group. It should appear around

4.0–4.5 ppm.

- HMBC Correlation (Definitive): The methylene protons of the acetic acid side chain must show a strong correlation to the C4 ring carbon and the C4a bridgehead carbon. If correlation is seen to C2, the reaction failed regioselectivity.

Purity Specification (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile Gradient.
- Detection: UV 254 nm.
- Acceptance Criteria: >95% Area. Impurities >1% must be characterized (likely hydrolysis of the C2-Cl to C2-OH).

Supplier Landscape (Precursors)

Since the final acid is a custom item, procurement should focus on the 2,4-dichloro precursor.

Supplier Tier	Vendor Examples	Reliability	Use Case
Tier 1 (Global)	MilliporeSigma, Enamine	High	Validated precursor stock; expensive for kg scale.
Tier 2 (CRO)	PharmaBlock, WuXi AppTec	High	Best for contracting the full synthesis of the final acid.
Tier 3 (Aggregators)	MolPort, eMolecules	Variable	Good for finding spot stock of rare analogs.

Sourcing Tip: Search for CAS 179893-61-9 (Precursor) rather than the final acid to ensure search results are actionable.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 11315264, 2,4-Dichloro-7-fluoroquinazoline. Retrieved from [[Link](#)]
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Sources

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